

Standard Operating Procedure for Insecticide Resistance Testing with Deltamethrin

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Compound of Interest

Compound Name: *Cyclopropanecarboxylic acid, 3-(2,2-dibromoethenyl)-2,2-dimethyl-, cyano(3-phenoxyphenyl)methyl ester, (1R-(1 α -(S*),3 α))-*

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These application notes provide detailed protocols for assessing insecticide resistance to Deltamethrin in mosquito populations using two globally recognized methods: the Centers for Disease Control and Prevention (CDC) bottle bioassay and the World Health Organization (WHO) tube test. Accurate monitoring of insecticide resistance is critical for effective vector control strategies and the development of new insecticidal products.

Data Presentation

The following tables summarize key quantitative data for Deltamethrin resistance testing.

Table 1: Deltamethrin Diagnostic Doses for CDC Bottle Bioassay

Mosquito Genus	Diagnostic Dose (μ g/bottle)	Diagnostic Time (minutes)
Anopheles	12.5[1][2]	30[1]
Aedes	10[3]	30[3]
Aedes aegypti (Cuba strain)	6.5[4][5]	30[4]

Table 2: WHO Tube Test Specifications for Deltamethrin

Parameter	Specification
Impregnated Paper Concentration	0.05%[1]
Exposure Time	60 minutes[6][7]
Post-Exposure Holding Period	24 hours[6][7]

Table 3: Interpretation of Mortality Rates for Resistance Status

Mortality Rate	Resistance Status
98-100%	Susceptible
90-97%	Possible Resistance (further investigation needed)
< 90%	Resistant

Experimental Protocols

CDC Bottle Bioassay Protocol

This method determines the time it takes for a known concentration of an insecticide to kill a mosquito.

Materials:

- 250 ml Wheaton glass bottles with Teflon-lined caps[1]

- Technical grade Deltamethrin
- High-purity acetone (solvent)
- Micropipettes and disposable tips
- Volumetric flasks
- Analytical balance
- Vortex mixer
- Timer
- Aspirator
- Holding cages for mosquitoes
- Non-blood-fed female mosquitoes, 3-5 days old^[8]
- 10% sugar solution

Procedure:

A. Preparation of Deltamethrin Stock Solution (e.g., 12.5 µg/ml):

- Calculate the required mass of technical grade Deltamethrin. The purity of the technical grade insecticide must be accounted for. The formula is: $\text{Mass (mg)} = (\text{Desired Concentration (}\mu\text{g/ml)} \times \text{Volume of Stock Solution (ml)} / \text{Purity (\%)}) \times 1000$ For example, to prepare 100 ml of a 12.5 µg/ml stock solution using Deltamethrin with 98% purity: $\text{Mass (mg)} = (12.5 \mu\text{g/ml} \times 100 \text{ ml} / 98\%) \times 1000 = 1.276 \text{ mg}$
- Accurately weigh the calculated mass of technical grade Deltamethrin using an analytical balance.
- Transfer the weighed Deltamethrin to a volumetric flask.
- Add a small amount of acetone to dissolve the insecticide completely.

- Bring the solution to the final volume with acetone.
- Mix the solution thoroughly using a vortex mixer. Store the stock solution in a tightly sealed, labeled glass bottle in a refrigerator.

B. Coating the Bottles:

- Pipette 1 ml of the Deltamethrin stock solution into each of the four replicate bottles.
- Pipette 1 ml of acetone alone into one control bottle.
- Roll and rotate each bottle to ensure the entire inner surface is coated with the solution.
- Place the bottles on their side and roll them until the acetone has evaporated, leaving a thin film of insecticide. This can be expedited by using a gentle stream of air.
- Allow the bottles to dry completely in a dark, well-ventilated area for at least one hour before use.

C. Mosquito Exposure:

- Using an aspirator, introduce 20-25 non-blood-fed female mosquitoes into each of the four insecticide-coated bottles and the one control bottle.^[9]
- Start the timer immediately after introducing the mosquitoes into the last bottle.
- Observe the mosquitoes and record the number of dead or moribund (unable to stand or fly) individuals at regular intervals (e.g., every 15 minutes) for up to 2 hours.^[10]
- A mosquito is considered dead or moribund if it cannot maintain an upright position.

D. Data Analysis:

- Calculate the percentage mortality at each time point for each replicate.
- If mortality in the control bottle is between 5% and 20%, the mortality in the treated bottles should be corrected using Abbott's formula: $\text{Corrected Mortality (\%)} = [(\% \text{ Test Mortality} - \% \text{ Control Mortality}) / (100 - \% \text{ Control Mortality})] \times 100$

- If control mortality is greater than 20%, the test is invalid and should be repeated.
- Determine the resistance status based on the mortality at the diagnostic time (see Table 1).

WHO Tube Test Protocol

This assay exposes mosquitoes to a standard concentration of insecticide impregnated on filter paper.

Materials:

- WHO tube test kit (including holding tubes, exposure tubes, and slide units)
- Deltamethrin impregnated papers (0.05%) and control papers (treated with oil only)[1]
- Aspirator
- Holding cages for mosquitoes
- Non-blood-fed female mosquitoes, 3-5 days old[8]
- 10% sugar solution on a cotton pad
- Timer

Procedure:

A. Pre-Exposure (1 hour):

- Label the holding tubes (green dot) for each replicate and the controls.
- Introduce 20-25 non-blood-fed female mosquitoes into each holding tube using an aspirator. [8]
- Provide the mosquitoes with a 10% sugar solution on a cotton pad during this pre-exposure period.
- Allow the mosquitoes to acclimatize for 1 hour.[6]

B. Exposure (1 hour):

- Load the Deltamethrin-impregnated papers into the exposure tubes (red dot) and the control papers into the control exposure tubes (yellow dot).
- Attach the exposure tube to the corresponding holding tube using the slide unit.
- Gently transfer the mosquitoes from the holding tube to the exposure tube by tapping the tubes.
- Start the timer for the 60-minute exposure period.[\[6\]](#)
- Place the tubes in a vertical position in a location with diffuse lighting.

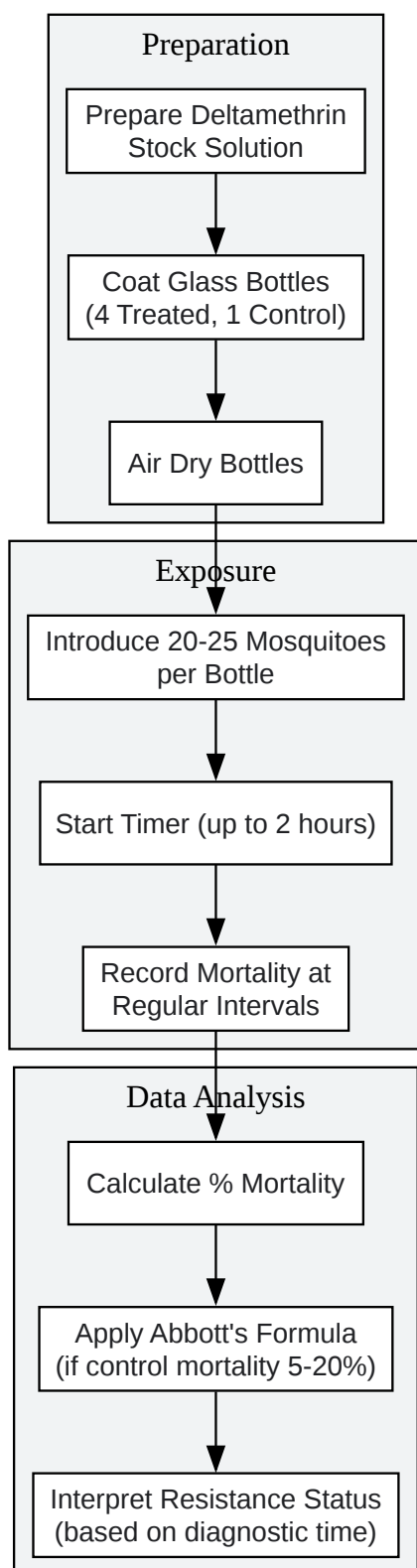
C. Post-Exposure (24 hours):

- After 60 minutes, gently transfer the mosquitoes back to the holding tubes.
- Provide the mosquitoes with a 10% sugar solution on a cotton pad.
- Hold the tubes for 24 hours in a quiet, dark place at a temperature of $25\pm 2^{\circ}\text{C}$ and relative humidity of $80\pm 10\%$.[\[8\]](#)

D. Mortality Reading and Data Analysis:

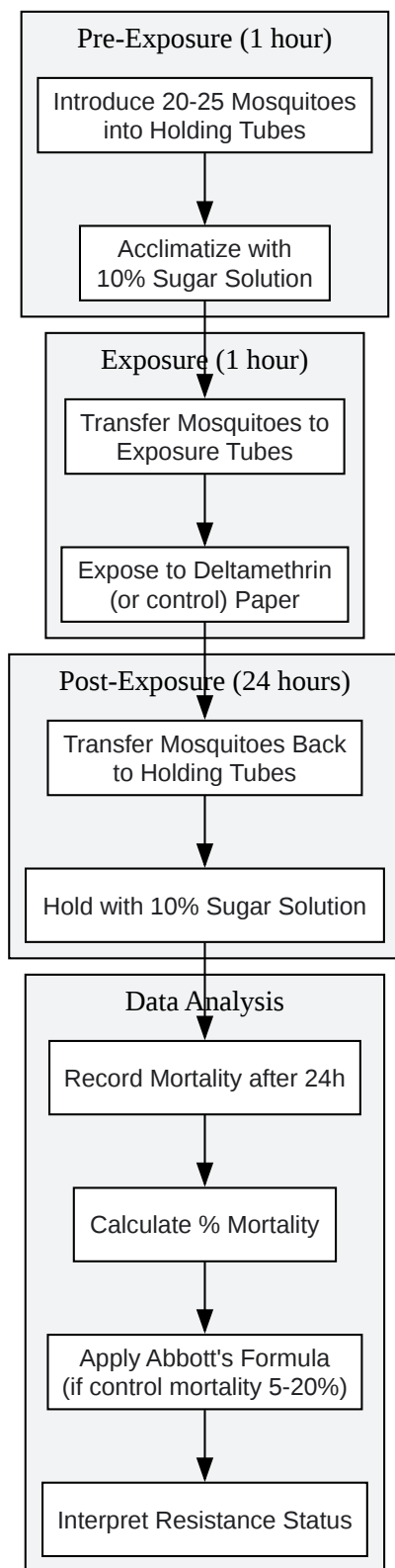
- After 24 hours, record the number of dead and alive mosquitoes in each tube.
- Calculate the percentage mortality for each replicate.
- Correct for control mortality using Abbott's formula if it is between 5% and 20%.
- If control mortality exceeds 20%, the test is invalid.
- Interpret the results based on the mortality rates as described in Table 3.

Mandatory Visualizations



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Caption: Workflow for the CDC Bottle Bioassay.



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Caption: Workflow for the WHO Tube Test.

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